

Application Note: Preparation of BMS-986034 Stock Solution with DMSO

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Compound of Interest

Compound Name: BMS-986034

Cat. No.: B606281

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **BMS-986034** using Dimethyl Sulfoxide (DMSO) as the solvent.

Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

BMS-986034 is a potent agonist of the G Protein-Coupled Receptor 119 (GPR119).[1] As a modulator of this important signaling pathway, **BMS-986034** is a valuable tool in metabolic disease research and drug development. Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo experiment. Dimethyl Sulfoxide (DMSO) is a highly polar aprotic solvent capable of dissolving a wide range of organic compounds, making it a common choice for preparing stock solutions of small molecules like **BMS-986034**. [2][3] This guide outlines the necessary procedures and best practices for preparing a stable and reliable **BMS-986034** stock solution.

Physicochemical Properties of BMS-986034

A summary of the key properties of **BMS-986034** is presented below. This information is essential for accurate calculations and proper handling.

Property	Value	Reference
Synonym	(R)-5-Chloro-4-(1-(5-chloropyrimidin-2-yl)piperidin-4-yloxy)-1-(5-(3-hydroxy-2-oxopyrrolidin-1-yl)-6-methylpyridin-2-yl)pyridin-2(1H)-one	
Molecular Formula	C ₂₄ H ₂₄ Cl ₂ N ₆ O ₄	
Molecular Weight	531.39 g/mol	
Appearance	White to beige powder	
Solubility in DMSO	5 mg/mL (may require warming)	
Purity	≥98% (HPLC)	
CAS Number	1492631-88-5	

Materials and Equipment

3.1 Materials:

- **BMS-986034** powder (≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.5% purity[3][4]
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Sterile pipette tips

3.2 Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **BMS-986034**. The stated solubility in DMSO is 5 mg/mL, which is approximately 9.4 mM. Therefore, gentle warming may be necessary to achieve full dissolution at 10 mM.

4.1 Calculation:

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

The table below provides an example calculation for preparing 1 mL of a 10 mM stock solution.

Parameter	Value
Desired Concentration	10 mM
Desired Volume	1 mL
Molecular Weight	531.39 g/mol
Calculated Mass	5.31 mg

4.2 Step-by-Step Procedure:

- Preparation: Work in a clean, dry environment. Allow the **BMS-986034** powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.^[5]
- Weighing: Accurately weigh 5.31 mg of **BMS-986034** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **BMS-986034** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, proceed with the following steps.
- **Warming (If Necessary):** Gently warm the solution in a 37°C water bath for 5-10 minutes. Vortex intermittently until the solution is clear.
- **Sonication (Optional):** If solids persist, sonicate the tube in a water bath for 5-10 minutes to aid dissolution.^[5]
- **Visual Inspection:** Once dissolved, visually inspect the solution to ensure it is clear and free of any particulate matter. A clear solution indicates complete dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials or microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Storage and Stability

- **Short-term Storage:** Store aliquots at 4°C for use within a few days.
- **Long-term Storage:** For long-term storage, keep aliquots at -20°C or -80°C. When stored properly, stock solutions in DMSO are typically stable for several months.
- **Protection:** Protect from light and moisture.^[6] DMSO is hygroscopic and can absorb water from the air, which may cause the compound to precipitate over time.^{[4][5]}

Safety Precautions

- Handle **BMS-986034** powder in a well-ventilated area or a chemical fume hood.
- Always wear appropriate PPE, including a lab coat, safety glasses, and gloves.

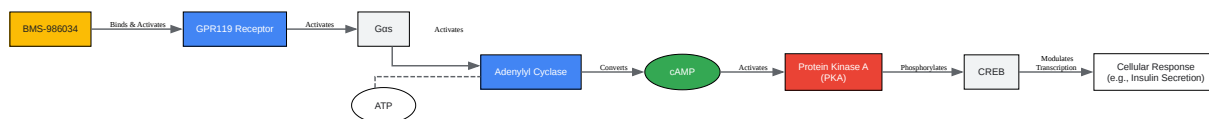
- DMSO can facilitate the absorption of chemicals through the skin.^[2] Avoid direct contact with the skin and eyes. If contact occurs, wash the affected area immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for both **BMS-986034** and DMSO before handling.

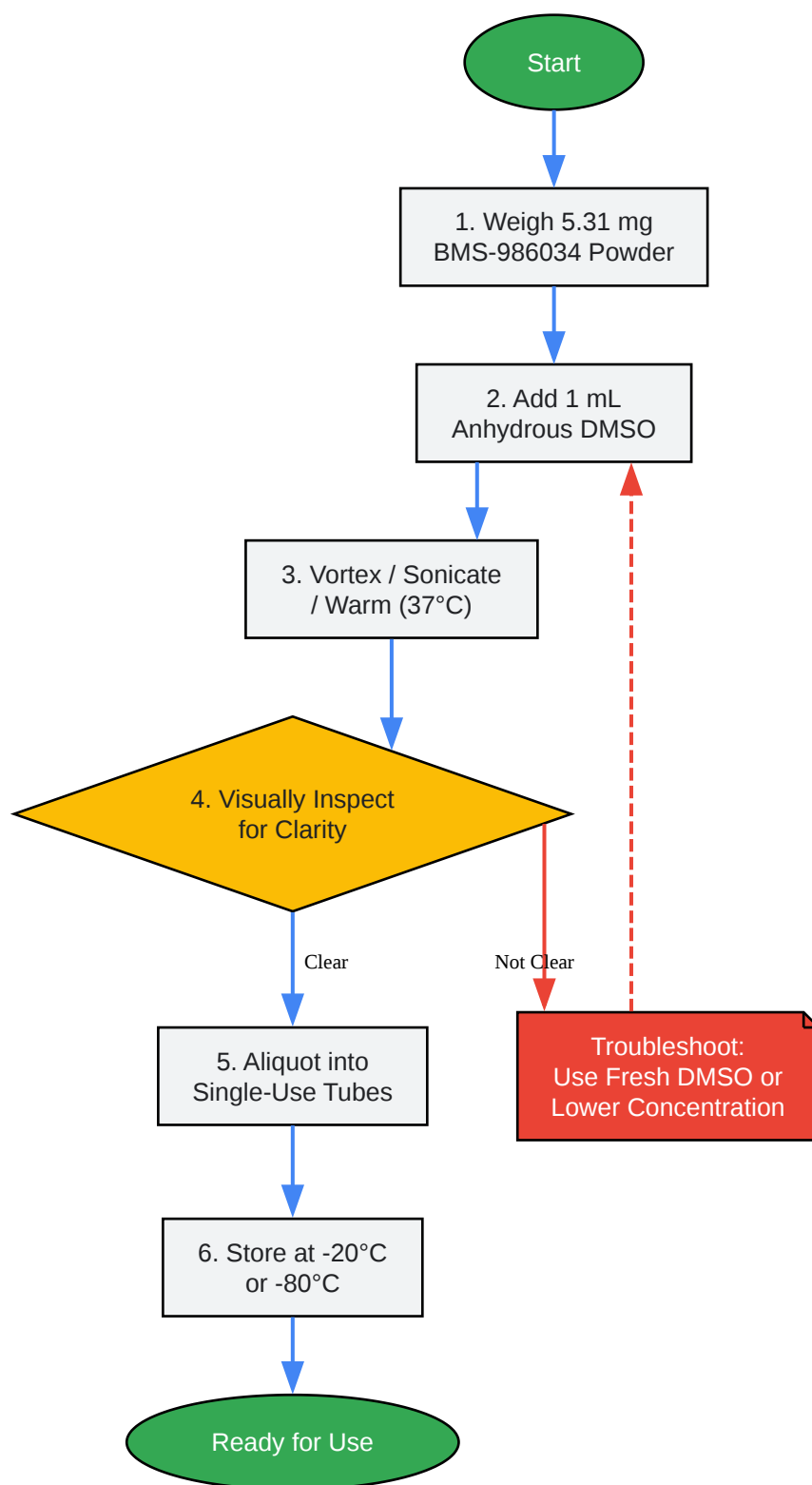
Troubleshooting

Issue	Possible Cause	Recommended Solution
Compound won't dissolve	- Insufficient mixing/warming. - DMSO has absorbed moisture. - Concentration exceeds solubility limit.	- Continue vortexing and gently warm the solution to 37°C. - Use fresh, anhydrous DMSO. ^[5] - Prepare a more dilute stock solution (e.g., 5 mM).
Precipitate forms after storage	- Stored at too high a temperature. - Freeze-thaw cycles. - Moisture absorption by DMSO.	- Re-dissolve by gently warming and vortexing before use. - Ensure aliquots are single-use to avoid freeze-thaw cycles. - Ensure tubes are tightly sealed and use anhydrous DMSO.

Visualized Protocols and Pathways

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway activated by **BMS-986034**.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. gchemglobal.com [gchemglobal.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]
- 6. phytotechlab.com [phytotechlab.com]
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